

Application Notes and Protocols: Elucidating Oleandrin's Mechanism of Action with CRISPR-Cas9

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Compound of Interest

Compound Name: Oleandrin

Cat. No.: B7782915

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These application notes provide a comprehensive guide for utilizing CRISPR-Cas9 technology to investigate the molecular mechanisms of **oleandrin**, a cardiac glycoside with potent anti-cancer properties. The protocols outlined below will enable researchers to identify and validate cellular targets of **oleandrin**, and to dissect the signaling pathways involved in its therapeutic effects.

Introduction

Oleandrin, a major cardiac glycoside extracted from the Nerium oleander plant, has a well-documented history of cardiotonic activity and, more recently, has garnered significant interest for its potential as a cancer therapeutic.^{[1][2][3]} Its primary mechanism of action is the inhibition of the Na⁺/K⁺-ATPase pump, an enzyme crucial for maintaining cellular ion homeostasis.^{[4][5][6][7][8][9]} This inhibition leads to an increase in intracellular sodium, which subsequently elevates intracellular calcium levels via the Na⁺/Ca²⁺ exchanger.^{[8][10]} The resulting ionic imbalance triggers a cascade of downstream signaling events that can induce apoptosis, autophagy, and cell cycle arrest in cancer cells.^{[5][10][11][12][13]}

Several signaling pathways have been implicated in **oleandrin**'s anti-cancer effects, including the modulation of NF-κB, STAT-3, PI3K/Akt/mTOR, and ERK pathways.^{[10][11][13][14][15][16]}

[17][18] However, a complete understanding of the molecular players and their interactions remains to be fully elucidated. The advent of CRISPR-Cas9 genome editing technology provides a powerful tool to systematically dissect these complex mechanisms.[19][20][21][22][23][24][25] By creating precise genetic modifications, researchers can identify genes that are essential for **oleandrin**'s cytotoxicity, as well as those that confer resistance, thereby uncovering novel drug targets and biomarkers for patient stratification.

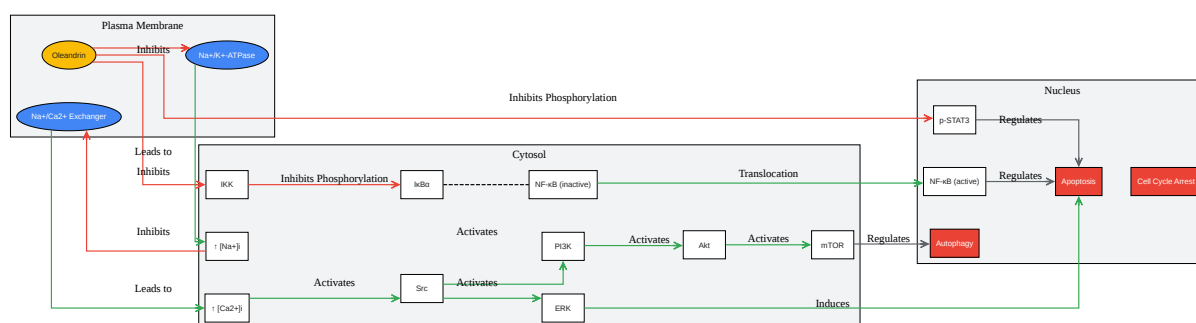
This document provides detailed protocols for employing CRISPR-Cas9-based screening approaches to uncover the mechanisms of action of **oleandrin**.

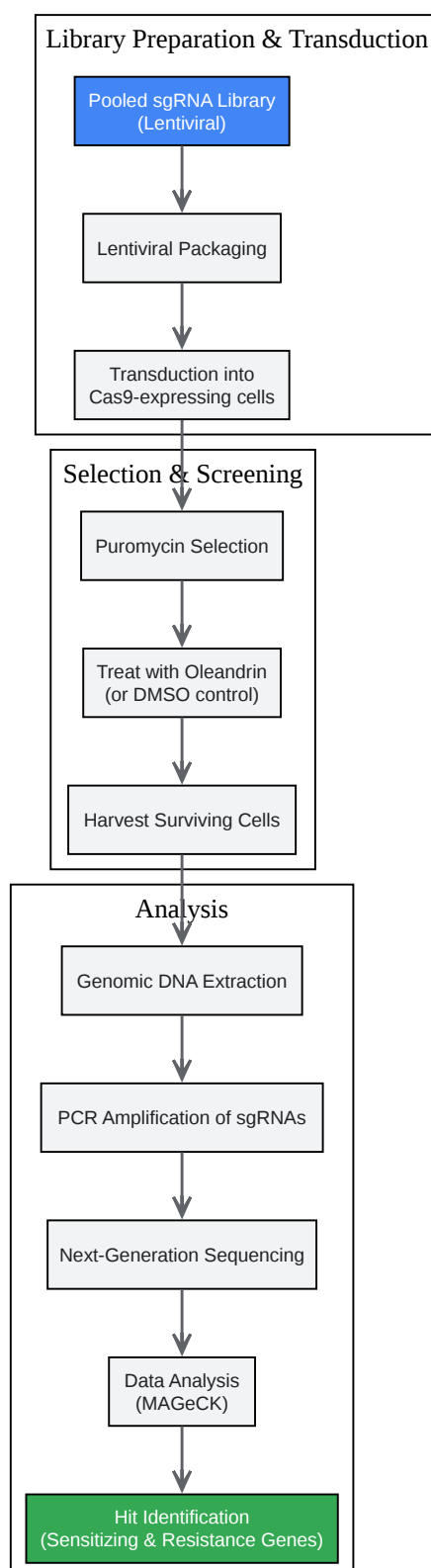
Data Presentation

Table 1: Reported IC50 Values of **Oleandrin**

Cell Line	Assay	IC50	Reference
Undifferentiated Caco-2	Proliferation Assay	8.25 nM	[9]
PANC-1	Proliferation Assay	Low nanomolar range	[13]
Na+/K+-ATPase	Inhibition Assay	620 nM	[7]
MDA-MB-231	Viability Assay	~30-50 nM	[26]
RT-R-MDA-MB-231	Viability Assay	~50-100 nM	[26]

Mandatory Visualizations





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